

# An In-depth Technical Guide to Silver Picrate (C<sub>6</sub>H<sub>2</sub>AgN<sub>3</sub>O<sub>7</sub>)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Silver picrate

Cat. No.: B086978

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **silver picrate** (C<sub>6</sub>H<sub>2</sub>AgN<sub>3</sub>O<sub>7</sub>), a silver salt of picric acid. It details the compound's chemical and physical properties, synthesis, applications, and critical safety protocols. The information is intended for professionals in research and development who may handle or evaluate this compound.

## Core Chemical and Physical Properties

**Silver picrate** is an energetic material with a history of use as an antimicrobial agent.<sup>[1][2]</sup> Its properties are largely defined by the combination of the explosive picrate anion and the antimicrobial silver cation.

## Chemical Identifiers

The fundamental identifiers for **silver picrate** are summarized below.

Identifier	Value
CAS Registry Number	146-84-9[1][3]
Molecular Formula	C6H2AgN3O7[3]
Molecular Weight	335.96 g/mol [3][4]
IUPAC Name	silver 2,4,6-trinitrophenolate[4]
Synonyms & Trademarks	Silver trinitrophenolate, Picragol, Picrotol[1][3][4]

## Physicochemical Data

The physical and chemical characteristics of **silver picrate** are critical for its handling, storage, and application. The compound is typically supplied wetted with water to reduce its explosive hazard.

Property	Value / Description
Appearance	Yellow crystals or powder.[1][3] Commercially it is often a white to light-colored paste containing at least 30% water.[1][4][5][6]
Solubility	Soluble in approximately 50 parts water; sparingly soluble in alcohol; slightly soluble in acetone and glycerol; insoluble in chloroform and ether.[1][2][3]
Stability	Turns brown upon exposure to heat or light.[1] Crucially, the dried material is a potent explosive and is highly sensitive to heat, flame, friction, and shock.[4][6][7]
Density	1.856 g/cm <sup>3</sup> [2]
Flash Point	133.9 °C[2]
Boiling Point	303.6 °C at 760 mmHg[2]

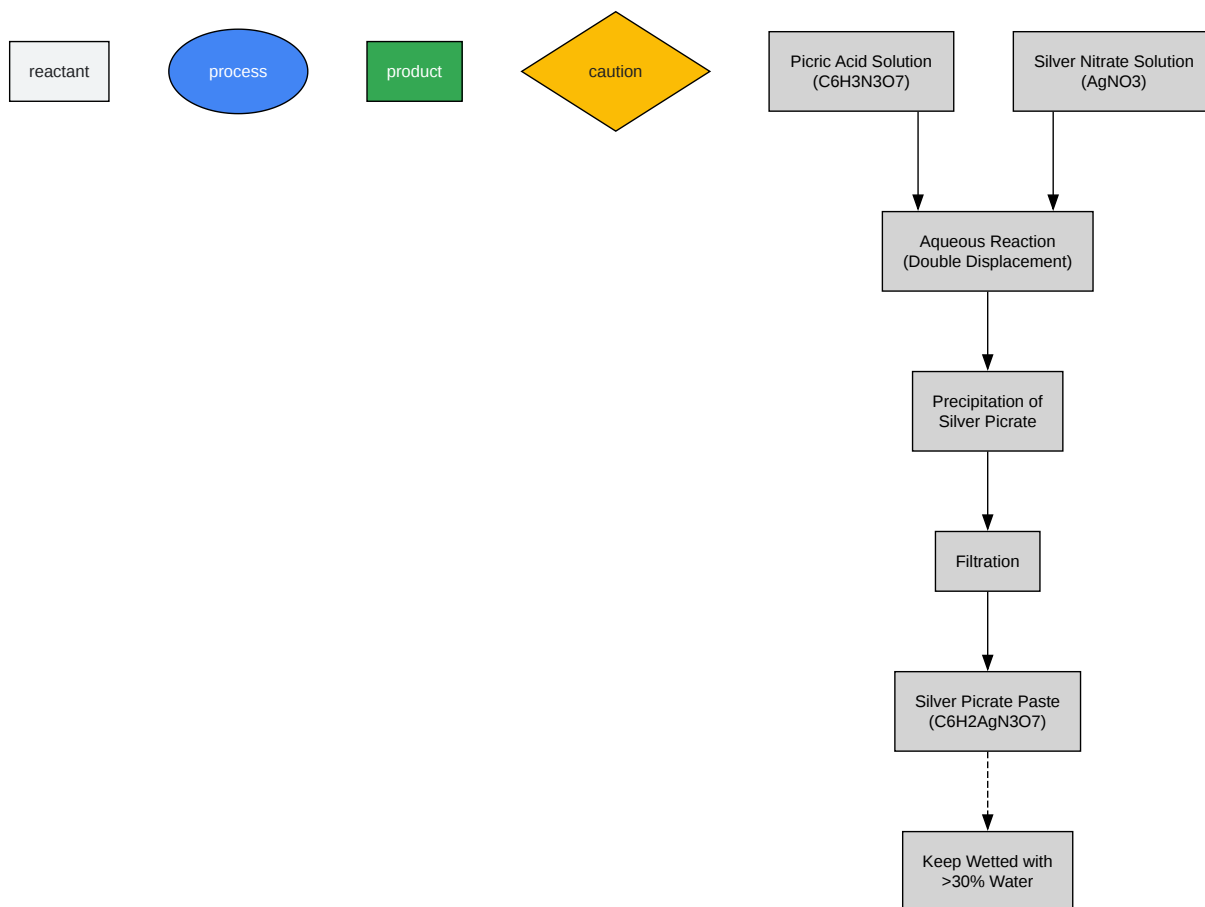
## Synthesis and Formulation

The synthesis of **silver picrate** is a straightforward precipitation reaction. However, due to the hazardous nature of the product, it must be performed with extreme caution.

### General Synthesis Protocol

**Silver picrate** is typically synthesized by reacting a water-soluble silver salt (e.g., silver nitrate) with picric acid or a soluble picrate salt (e.g., sodium picrate) in an aqueous solution. The resulting **silver picrate**, being poorly soluble in water, precipitates out and can be collected by filtration.

It is imperative that the final product is never allowed to fully dry unless intended for explosive applications under highly controlled conditions. For laboratory and therapeutic use, it is kept as a wet paste, typically with a water content of 30% or more.<sup>[4][6]</sup>



[Click to download full resolution via product page](#)

Caption: General workflow for the synthesis of **Silver Picrate**.

## Applications and Mechanism of Action

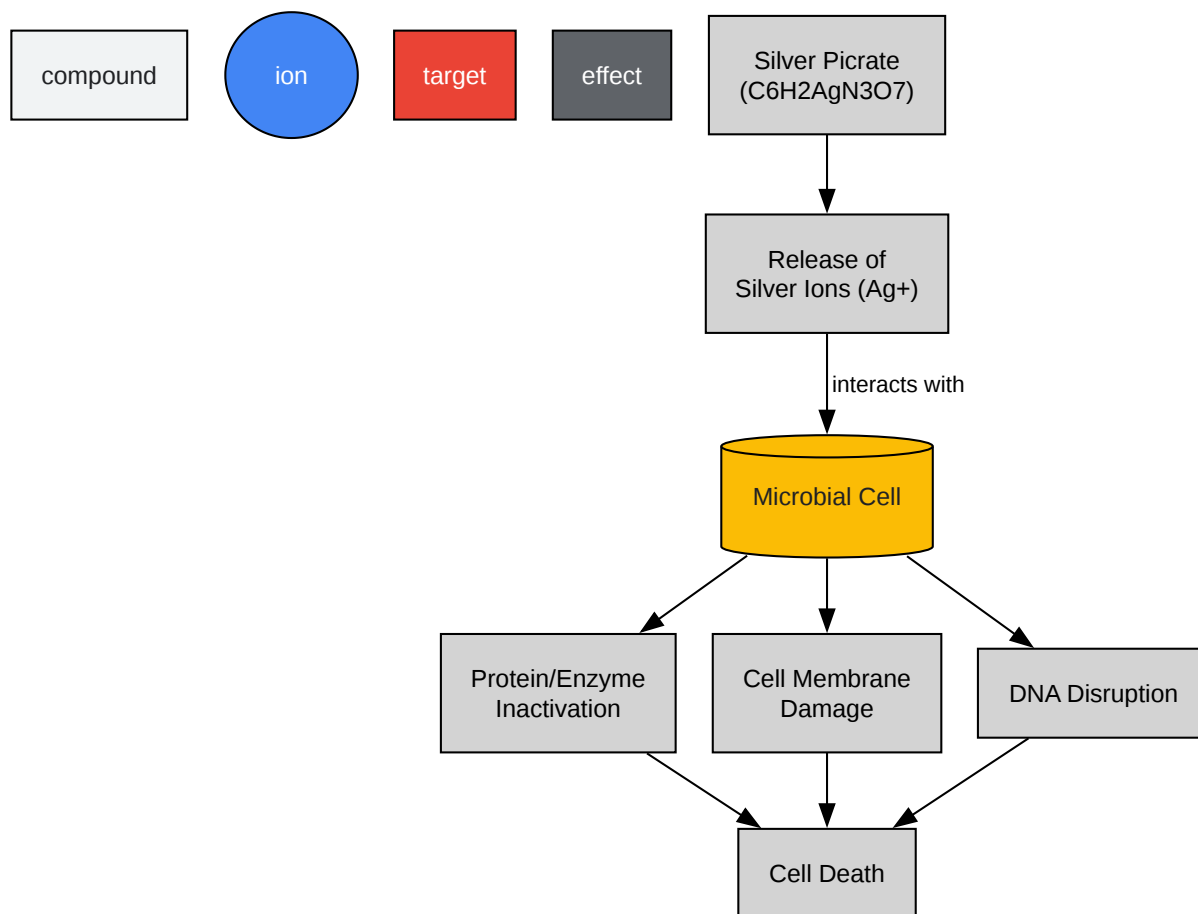
**Silver picrate**'s primary application stems from its antimicrobial properties, attributed largely to the release of silver ions ( $\text{Ag}^+$ ).

### Therapeutic Uses

- **Antiprotozoal Agent:** It has been used therapeutically as an antiprotozoal agent, particularly for infections caused by *Trichomonas*.<sup>[3]</sup>
- **Veterinary Medicine:** The compound has seen use in veterinary medicine for treating conditions such as bovine granular vaginitis.<sup>[3]</sup>
- **Topical Antimicrobial:** Its use has been explored as a general antimicrobial and antiseptic agent.<sup>[1]</sup>

### Proposed Mechanism of Action

While detailed signaling pathways are not extensively documented, the antimicrobial action is believed to be driven by the silver ion.  $\text{Ag}^+$  ions are highly reactive and can disrupt microbial cells through multiple mechanisms, including binding to sulfhydryl groups in essential proteins and enzymes, interfering with DNA replication, and damaging the cell membrane.



[Click to download full resolution via product page](#)

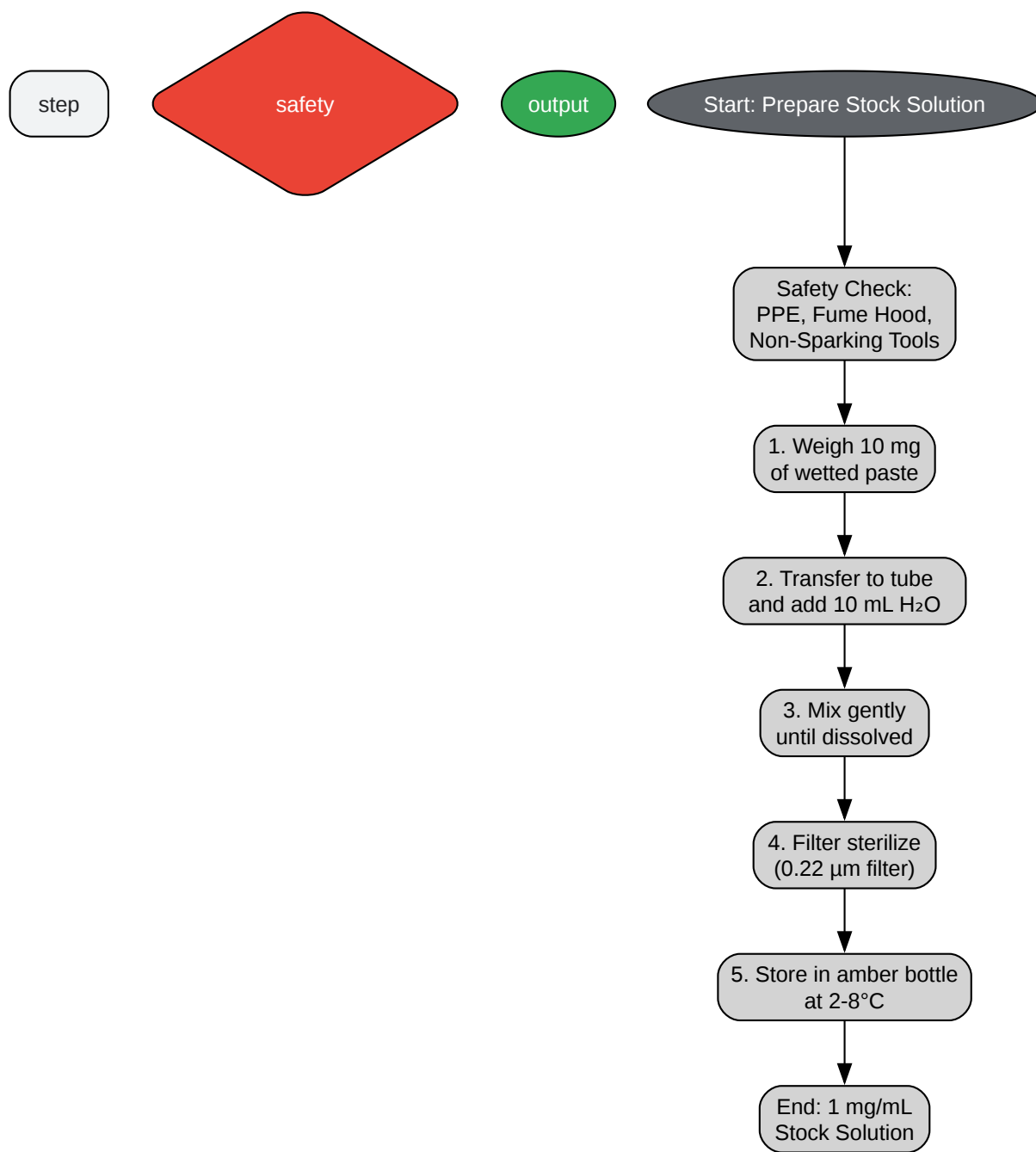
Caption: Proposed antimicrobial mechanism of **Silver Picrate** via silver ions.

## Experimental Protocol: Solution Preparation

The following is a representative protocol for the preparation of a **silver picrate** stock solution for in vitro antimicrobial assays. All steps must be performed with strict adherence to safety guidelines.

### Protocol for 1 mg/mL Stock Solution

- **Pre-Experiment Safety Check:** Ensure a Class II biological safety cabinet or fume hood is available and certified. Confirm availability of non-sparking tools, a calibrated balance, and appropriate PPE (flame-resistant lab coat, safety goggles, chemical-resistant gloves).
- **Weighing:** Carefully weigh 10 mg of wetted **silver picrate** paste using a non-metallic spatula on weighing paper. Note: Avoid any action that could create friction or shock.
- **Dissolution:** Transfer the paste to a sterile 15 mL conical tube. Add sterile, deionized water to a final volume of 10 mL to achieve a 1 mg/mL concentration.
- **Mixing:** Gently vortex or invert the tube until the **silver picrate** is fully dissolved. The solution will be a light yellow color.
- **Sterilization:** Sterilize the solution by passing it through a 0.22  $\mu\text{m}$  syringe filter into a sterile, light-protected (amber) storage bottle. Note: Do not autoclave **silver picrate** solutions.
- **Storage:** Store the stock solution at 2-8  $^{\circ}\text{C}$ , protected from light. Label the bottle clearly with the compound name, concentration, date, and appropriate hazard warnings.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for preparing a sterile **Silver Picrate** solution.



## Critical Safety and Handling

**Silver picrate** is a hazardous material requiring stringent safety protocols. The primary risks are explosion (when dry), flammability, and toxicity.

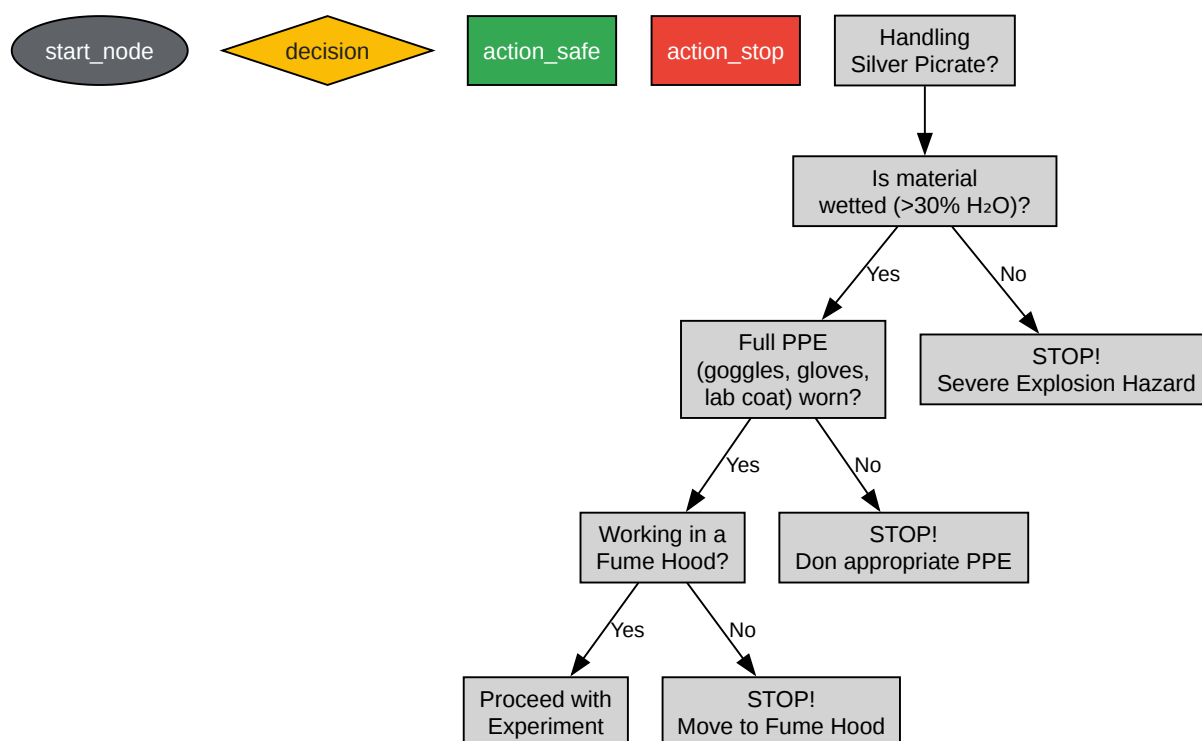
### Hazard Summary

Hazard Class	Description
Explosive	Dried material is forbidden from transport and can explode if exposed to heat, flame, friction, or shock.[4][7] Must be kept wetted.[7]
Flammable Solid	The wetted material is classified as a flammable solid.[1] It may be ignited by heat, sparks, or flames.[4][6]
Health Hazard	Toxic if ingested, inhaled, or absorbed through the skin.[4][6] Contact can cause irritation or burns to skin and eyes.[4][7] Repeated exposure may lead to argyria (blue-gray skin discoloration).[7]

## Handling and Personal Protective Equipment (PPE)

- Engineering Controls: Always handle in a well-ventilated fume hood or glovebox.[7][8] Use explosion-proof electrical fittings and non-sparking, grounded equipment.[7]
- PPE:
  - Eye/Face Protection: Wear tightly fitting safety goggles.[8]
  - Skin Protection: Wear a flame-resistant lab coat and chemical-impermeable gloves.[8]
  - Respiratory Protection: If ventilation is inadequate or dust is present, use a full-face respirator.[8]
- Storage: Store in a cool, well-ventilated area away from ignition sources, light, and incompatible materials (e.g., organics, oxidizable materials, acetylene, ammonia).[7] Ensure

containers are tightly closed and protected from shock and vibration.[7]



[Click to download full resolution via product page](#)

Caption: Safety decision workflow for handling **Silver Picrate**.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. silver picrate | 146-84-9 [chemicalbook.com]

- 2. Silver picrate | lookchem [lookchem.com]
- 3. Silver Picrate [drugfuture.com]
- 4. Silver Picrate | C6H2AgN3O7 | CID 8976 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. echemi.com [echemi.com]
- 6. SILVER PICRATE, WETTED WITH NOT LESS THAN 30% WATER | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 7. nj.gov [nj.gov]
- 8. echemi.com [echemi.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Silver Picrate (C6H2AgN3O7)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b086978#silver-picrate-chemical-formula-c6h2agn3o7]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)